

Technical Guide: (2-Cyclopropyl-5-fluorophenyl)boronic Acid[1]

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Compound of Interest

Compound Name: (2-Cyclopropyl-5-fluorophenyl)boronic acid

Cat. No.: B13473610

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Executive Summary

(2-Cyclopropyl-5-fluorophenyl)boronic acid (CAS: 2225155-34-8) is a sterically demanding, bifunctional aryl building block.[1] It combines two critical pharmacophores: a cyclopropyl group at the ortho position (providing conformational rigidity and lipophilicity) and a fluorine atom at the meta position (modulating pKa and metabolic stability). This scaffold is primarily utilized in Palladium-catalyzed Suzuki-Miyaura cross-coupling reactions to install the 2-cyclopropyl-5-fluorophenyl moiety into drug candidates, particularly for kinase inhibitors and GPCR modulators where orthogonal steric control is required.[1]

Chemical Identity & Structural Analysis[1][2]

Physicochemical Data

Property	Data
Chemical Name	(2-Cyclopropyl-5-fluorophenyl)boronic acid
CAS Registry Number	2225155-34-8
Molecular Formula	C ₉ H ₁₀ BFO ₂
Molecular Weight	179.98 g/mol
Appearance	White to off-white solid
Solubility	Soluble in MeOH, DMSO, CH ₂ Cl ₂ ; sparingly soluble in water
SMILES	<chem>OB(O)C1=C(C2CC2)C=CC(F)=C1</chem>

Structural Commentary

The molecule features a 1,2,5-substitution pattern on the benzene ring.^[1]

- **Ortho-Cyclopropyl (Position 2):** The cyclopropyl ring is a bioisostere for isopropyl or ethyl groups but introduces significant torsional strain and prevents free rotation of the resulting biaryl axis in coupling products (atropisomerism potential). It acts as a weak electron donor via σ - π hyperconjugation.
- **Meta-Fluorine (Position 5):** The fluorine atom is meta to the boronic acid and para to the cyclopropyl group. It exerts a strong inductive electron-withdrawing effect (-I), deactivating the ring slightly towards electrophilic aromatic substitution but increasing the acidity of the boronic acid moiety.^[1]

Synthesis & Manufacturing

The synthesis of sterically hindered arylboronic acids requires precise control to prevent protodeboronation. The preferred industrial route utilizes Lithium-Halogen Exchange on the corresponding aryl bromide, followed by electrophilic trapping with a borate ester.^[1]

Precursor Selection

The critical starting material is 2-Bromo-4-fluoro-1-cyclopropylbenzene (CAS: 1353855-60-3).

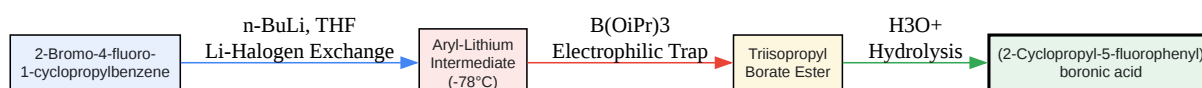
[1] This precursor ensures the correct regioselectivity of the substituents.

Synthetic Protocol (Cryogenic Borylation)

Reagents: 2-Bromo-4-fluoro-1-cyclopropylbenzene, n-Butyllithium (2.5 M in hexanes), Triisopropyl borate ($\text{B}(\text{OiPr})_3$), THF (anhydrous), HCl (2N).[1]

- Setup: Flame-dry a 3-neck round-bottom flask under Argon atmosphere. Charge with 2-Bromo-4-fluoro-1-cyclopropylbenzene (1.0 equiv) and anhydrous THF (0.2 M concentration). [1]
- Exchange: Cool the solution to -78°C (dry ice/acetone bath). Add n-Butyllithium (1.1 equiv) dropwise over 30 minutes. Maintain internal temperature below -70°C to prevent benzylic deprotonation or aryne formation.[1]
- Equilibration: Stir at -78°C for 1 hour to ensure complete Lithium-Halogen exchange, generating the (2-cyclopropyl-5-fluorophenyl)lithium intermediate.
- Quench: Add Triisopropyl borate (1.5 equiv) rapidly in one portion (to minimize competing reactions).
- Warming: Allow the mixture to warm slowly to room temperature over 4 hours.
- Hydrolysis: Quench with 2N HCl (aq) and stir vigorously for 1 hour to hydrolyze the boronate ester to the free boronic acid.
- Isolation: Extract with Ethyl Acetate. Wash organic layer with brine, dry over Na_2SO_4 , and concentrate. Recrystallize from Hexane/ CH_2Cl_2 to obtain the pure acid.

Synthesis Workflow Diagram



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Caption: Cryogenic synthesis workflow via Lithium-Halogen exchange to install the boronic acid moiety.

Reactivity Profile: The Suzuki-Miyaura Coupling

The primary application of this molecule is in Palladium-catalyzed cross-coupling.^[1] However, the ortho-cyclopropyl group creates significant steric hindrance, making standard conditions (e.g., $\text{Pd}(\text{PPh}_3)_4$) inefficient.

Mechanistic Challenges^[1]

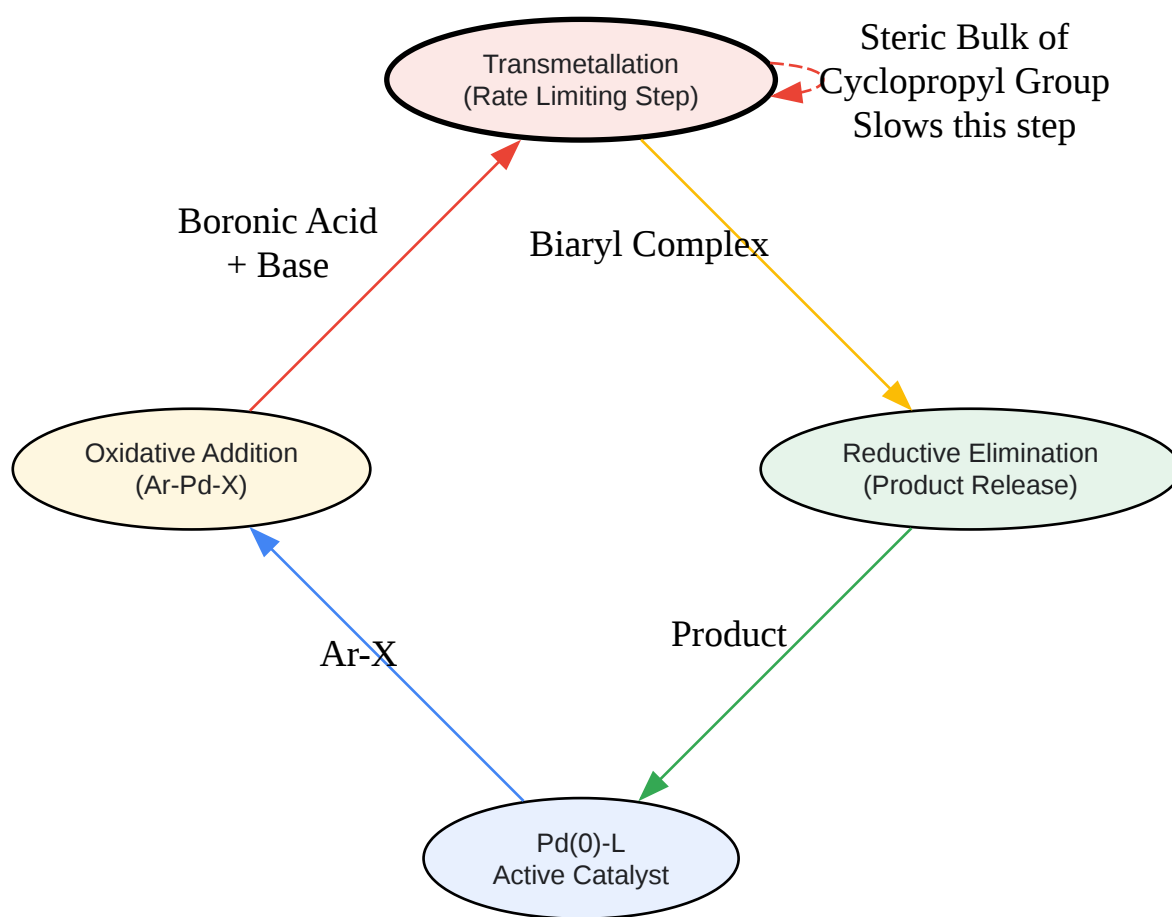
- **Transmetallation:** The bulky cyclopropyl group retards the approach of the boronate species to the $\text{Pd}(\text{II})\text{-Ar}$ halide complex.
- **Protodeboronation:** The electron-withdrawing fluorine and steric strain increase the rate of hydrolytic deboronation (loss of $\text{B}(\text{OH})_2$ replaced by H) under basic conditions at high temperatures.

Optimized Coupling Protocol

To overcome steric hindrance, electron-rich, bulky phosphine ligands (Buchwald Ligands) are required.

- **Catalyst System:** $\text{Pd}(\text{OAc})_2$ + SPhos (2-Dicyclohexylphosphino-2',6'-dimethoxybiphenyl) or XPhos.^[1]
- **Base:** K_3PO_4 (anhydrous) or K_2CO_3 .
- **Solvent:** Toluene/Water (10:1) or 1,4-Dioxane/Water.
- **Temperature:** 80–100°C.

Catalytic Cycle Diagram



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Caption: Catalytic cycle highlighting the Transmetalation step, which is rate-limiting due to the ortho-cyclopropyl steric bulk.

Medicinal Chemistry Applications

This building block is strategically employed to modulate the physicochemical properties of lead compounds.

Feature	Medicinal Chemistry Benefit	Mechanism
Cyclopropyl Group	Metabolic Stability	Blocks benzylic oxidation (CYP450) better than ethyl/isopropyl groups due to C-H bond strength (106 kcal/mol).[1]
Conformational Lock	Restricts rotation of the biaryl axis, potentially locking the molecule in a bioactive conformation (reducing entropic penalty upon binding).	
Fluorine Atom	Lipophilicity Modulation	Increases LogP moderately, improving membrane permeability.
Metabolic Blocking	Blocks Position 5 from oxidative metabolism (e.g., hydroxylation), extending half-life ().	

Handling, Stability, & References

Handling & Storage[1]

- Storage: Store at 2–8°C under inert atmosphere (Argon). Boronic acids can dehydrate to form boroxines (anhydrides) upon standing; this is reversible in aqueous reaction media but affects stoichiometry calculations.
- Safety: Irritant (H315, H319). Avoid inhalation. Use standard PPE.

Analytical Validation

- ^1H NMR (DMSO- d_6): Look for the characteristic cyclopropyl multiplets (0.6–1.0 ppm) and the broad boronic acid hydroxyl protons (if visible).

- ^{19}F NMR: A single singlet/multiplet around -110 to -120 ppm (typical for aryl fluorides).[1]

References

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